

# Application Notes and Protocols: Preparation of BMS-986124 Stock Solution in DMSO

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## Compound of Interest

Compound Name: BMS-986124

Cat. No.: B606286

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BMS-986124**, a  $\mu$ -opioid receptor silent allosteric modulator, using dimethyl sulfoxide (DMSO) as the solvent.<sup>[1]</sup> Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. The following sections outline the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage to maintain the compound's integrity.

## Compound Information and Data Presentation

A summary of the essential quantitative data for **BMS-986124** is provided in the table below. This information is critical for accurate preparation of the stock solution and subsequent experimental dilutions.

Parameter	Value	Source
Molecular Weight	448.78 g/mol	[1]
CAS Number	1447968-71-9	[1]
Appearance	White to off-white solid	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM	Standard Practice
Storage of Solid Compound	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]

## Experimental Protocol: Preparation of a 10 mM BMS-986124 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BMS-986124** in DMSO.

### Materials

- **BMS-986124** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

### Procedure

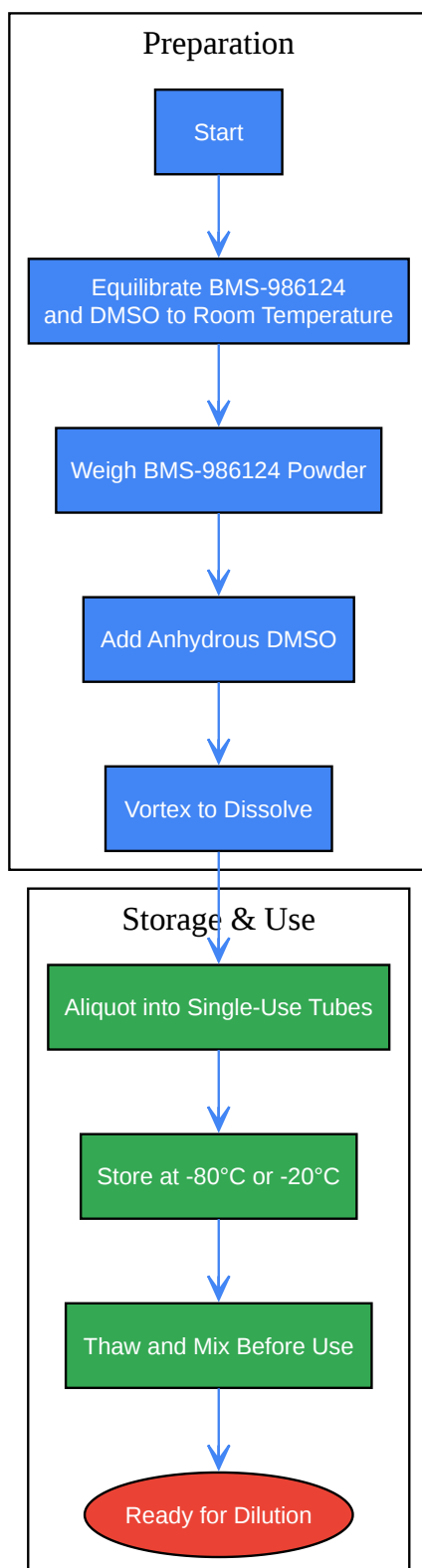
- Equilibration: Allow the vial containing the **BMS-986124** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weight Measurement: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **BMS-986124** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.4878 mg of **BMS-986124**.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
    - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
    - $0.00001 \text{ mol} \times 448.78 \text{ g/mol} = 0.0044878 \text{ g} = 4.4878 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the **BMS-986124** powder. To prepare a 10 mM solution with 4.4878 mg of the compound, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup> When ready to use, thaw an aliquot at room temperature and gently mix before further dilution into aqueous buffers or cell culture media.

Note on Aqueous Dilutions: When diluting the DMSO stock solution into aqueous media, it is advisable to make intermediate dilutions in DMSO first to prevent precipitation of the compound.<sup>[2]</sup> Most cell-based assays can tolerate a final DMSO concentration of up to 0.1%.  
<sup>[2]</sup> Always include a vehicle control (DMSO alone) in your experiments.

## Visualized Workflow and Signaling Pathway

### Experimental Workflow

The following diagram illustrates the key steps for the preparation of the **BMS-986124** stock solution.



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Caption: Workflow for **BMS-986124** stock solution preparation.

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## References

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